

Application Notes and Protocols for PC Biotin- PEG3-Azide Click Chemistry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PC Biotin-PEG3-azide is a versatile chemical probe that integrates three key functionalities: a photocleavable (PC) linker, a biotin tag for high-affinity binding to streptavidin or avidin, and a terminal azide group for click chemistry.[1][2] The polyethylene glycol (PEG3) spacer enhances solubility in aqueous media and minimizes steric hindrance.[2][3][4] This reagent is particularly valuable for applications in chemical biology, proteomics, and drug delivery, enabling the reversible labeling, capture, and release of biomolecules.[1][2]

The terminal azide allows for covalent conjugation to alkyne-modified molecules via two primary "click" chemistry pathways: the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and the metal-free Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[2][5] The photocleavable linker, typically a 2-nitrobenzyl group, can be cleaved with high efficiency upon exposure to near-UV light (e.g., 300-365 nm), allowing for the gentle release of captured biomolecules.[4][6][7][8]

These application notes provide detailed protocols for utilizing **PC Biotin-PEG3-azide** in both CuAAC and SPAAC reactions, along with guidelines for the subsequent photocleavage and release of target molecules.

Product Information



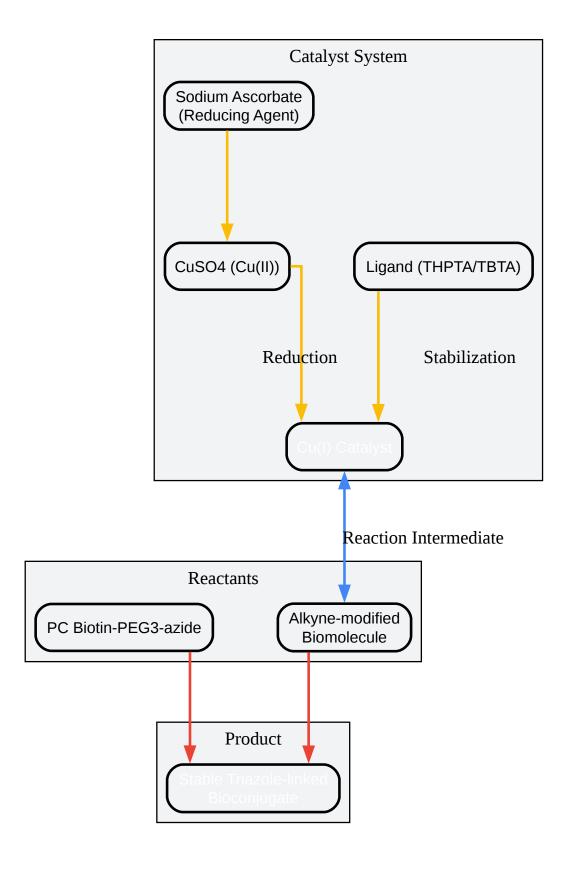
Product Name	PC Biotin-PEG3-azide
CAS Number	1937270-46-6
Molecular Formula	C35H55N9O12S
Molecular Weight	825.94 g/mol
Purity	>95%
Storage	Store at -20°C, protected from light.

Note: Data sourced from multiple suppliers.[4][9]

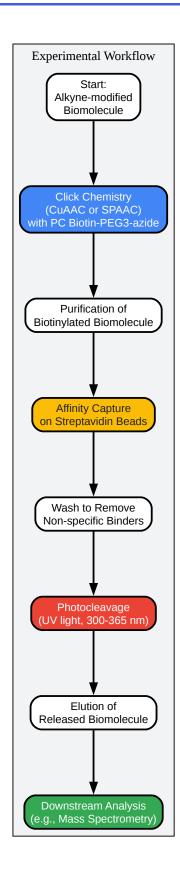
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the chemical reaction for CuAAC and a general experimental workflow for the application of **PC Biotin-PEG3-azide**.









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